

An In-depth Technical Guide to the Chemical and Physical Properties of Dotriacontane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dotriacontane

Cat. No.: B166350

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Introduction

Dotriacontane (C₃₂H₆₆) is a long-chain saturated hydrocarbon belonging to the alkane series.^[1] Its presence in various natural sources, such as plant waxes and safflower oil, makes it a subject of interest in biochemistry and natural product chemistry.^{[2][3]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **dotriacontane**, complete with detailed experimental protocols for their determination. All quantitative data is summarized for clarity, and logical relationships are visualized using Graphviz diagrams.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **dotriacontane** are summarized in the tables below. These properties are crucial for understanding its behavior in various experimental and developmental settings.

Table 1: General and Chemical Properties of Dotriacontane

| Property | Value |
|-------------------|---------------------------------|
| Chemical Name | Dotriacontane |
| Synonyms | n-Dotriacontane, Bicetyl |
| CAS Number | 544-85-4 |
| Molecular Formula | C ₃₂ H ₆₆ |
| Molecular Weight | 450.9 g/mol |
| IUPAC Name | dotriacontane |

Table 2: Physical Properties of Dotriacontane

| Property | Value |
|------------------|---|
| Appearance | White to slightly gray shiny flakes or waxy solid. [2] [4] |
| Melting Point | 65-72 °C |
| Boiling Point | 467-470 °C |
| Density | 0.8124 g/cm ³ at 20 °C |
| Refractive Index | 1.4550 at 20 °C |
| Vapor Pressure | <1 mmHg at 20 °C |

Table 3: Solubility Profile of Dotriacontane

| Solvent | Solubility |
|----------------------|-------------------------------|
| Water | Insoluble |
| Ethanol | Slightly soluble |
| Chloroform | Slightly soluble |
| Diethyl Ether | Soluble |
| Carbon Tetrachloride | Soluble |
| Benzene | Very soluble |
| Toluene | Soluble (especially when hot) |

Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties of **dotriacontane** are provided below. These protocols are based on standard laboratory practices.

Determination of Melting Point by Capillary Method

This method is a widely used technique for determining the melting point of a crystalline solid.
[\[5\]](#)

Apparatus:

- Melting point apparatus (e.g., DigiMelt or Mel-Temp)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **dotriacontane** sample is dry. If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.[\[5\]](#)

- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The sample height should be approximately 2-3 mm.[\[5\]](#)
- **Compacting the Sample:** To ensure the sample is tightly packed, drop the capillary tube, sealed-end down, through a long glass tube onto a hard surface.
- **Measurement:**
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is known, heat the block rapidly to about 15-20°C below the expected melting point.
 - Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium as the melting point is approached.[\[5\]](#)
 - Record the temperature at which the first drop of liquid is observed (the beginning of the melting range).
 - Record the temperature at which the last crystal of the solid melts (the end of the melting range). For a pure compound, this range should be narrow.

Determination of Boiling Point by Gas Chromatography

Due to the high boiling point of **dotriacontane**, direct distillation at atmospheric pressure is impractical. Gas chromatography (GC) provides a reliable method for determining the boiling point distribution of high molecular weight hydrocarbons. A standardized method such as ASTM D5399 can be adapted for this purpose.[\[6\]](#)

Apparatus:

- Gas chromatograph (GC) with a flame ionization detector (FID)
- Capillary column suitable for high-temperature analysis (e.g., bonded methyl silicone)
- Data acquisition and processing software

Procedure:

- Calibration:
 - Prepare a calibration mixture of n-alkanes with known boiling points that span the expected boiling range of the sample.
 - Inject the calibration mixture into the GC under the same conditions that will be used for the sample.
 - Generate a calibration curve by plotting the retention time of each n-alkane against its known boiling point.
- Sample Preparation: Dissolve a known amount of **dotriacontane** in a suitable volatile solvent (e.g., hexane or carbon disulfide).
- GC Analysis:
 - Inject the prepared sample solution into the GC.
 - The GC oven temperature is raised at a reproducible rate to separate the components by their boiling points.
 - The FID detects the components as they elute from the column, and the data system records the chromatogram.
- Data Interpretation:
 - The retention time of the **dotriacontane** peak is determined from the chromatogram.
 - The boiling point of **dotriacontane** is determined by interpolating its retention time on the calibration curve.

Determination of Density by Pycnometer

This method is suitable for determining the density of solid materials that can be handled in fragments.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance
- Water bath maintained at a constant temperature (e.g., 20°C)
- Vacuum desiccator

Procedure:

- Pycnometer Calibration:
 - Clean and dry the pycnometer and weigh it accurately (m_1).
 - Fill the pycnometer with distilled water, ensuring no air bubbles are trapped, and place it in the constant temperature water bath until it reaches thermal equilibrium.
 - Adjust the water level to the mark on the capillary and weigh the pycnometer filled with water (m_2).
- Sample Measurement:
 - Place a known mass of **dotriacontane** fragments into the clean, dry pycnometer and weigh it (m_3).
 - Add distilled water to the pycnometer to cover the sample.
 - Place the pycnometer in a vacuum desiccator to remove any entrapped air bubbles.
 - Fill the pycnometer with water, bring it to thermal equilibrium in the water bath, adjust the water level, and weigh it (m_4).
- Calculation:
 - The density (ρ) of **dotriacontane** is calculated using the following formula: $\rho = [(m_3 - m_1) / ((m_2 - m_1) - (m_4 - m_3))] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the

measurement temperature.

Qualitative Determination of Solubility

This procedure provides a qualitative assessment of the solubility of **dotriacontane** in various solvents.

Apparatus:

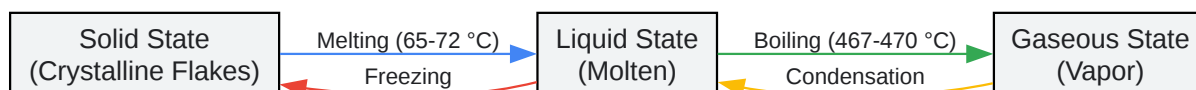
- Test tubes with stoppers
- Spatula
- Graduated cylinder or pipette

Procedure:

- Place approximately 25 mg of **dotriacontane** into a small test tube.
- Add 0.75 mL of the chosen solvent in small portions.
- After each addition, stopper the test tube and shake it vigorously for at least 30 seconds.
- Observe the mixture to determine if the solid has dissolved. If the solid dissolves completely, the compound is considered soluble in that solvent at that concentration. If a significant portion of the solid remains undissolved, it is considered insoluble or slightly soluble.
- For solvents in which **dotriacontane** is expected to have higher solubility (e.g., hot toluene), the mixture can be gently heated in a water bath to observe dissolution.

Mandatory Visualization

The following diagram illustrates the relationship between the physical state of **dotriacontane** and temperature.



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Phase transitions of **dotriacontane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Dotriacontane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166350#dotriacontane-chemical-and-physical-properties]

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